

An In-depth Technical Guide to 1-Benzyloxy-2-iodoethane

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Compound of Interest

Compound Name: 1-Benzyloxy-2-iodoethane

Cat. No.: B1589486

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Introduction

1-Benzyloxy-2-iodoethane, also known as Benzyl 2-iodoethyl ether, is a vital bifunctional reagent in modern organic synthesis. Its structure incorporates a reactive primary alkyl iodide and a stable benzyl ether protecting group, making it a valuable building block for introducing a benzyloxyethyl moiety into complex molecules. This guide provides a comprehensive overview of its core physical properties, handling protocols, and synthetic relevance for researchers, scientists, and professionals in drug development. Understanding these characteristics is paramount for its effective and safe utilization in the laboratory, from designing reaction conditions to purification and storage.

Section 1: Chemical Identity and Molecular Characteristics

Correctly identifying a chemical reagent is the foundation of scientific integrity and reproducibility. **1-Benzyloxy-2-iodoethane** is cataloged under several identifiers across major chemical databases.

- IUPAC Name: 1-((2-Iodoethoxy)methyl)benzene[1]
- CAS Number: 54555-84-9
- Molecular Formula: C₉H₁₁IO

- Molecular Weight: 262.09 g/mol [2]
- Canonical SMILES: C1=CC=C(C=C1)COCCI[3]
- InChI Key: NYACRWGQRUIHSO-UHFFFAOYSA-N

These identifiers ensure that researchers can unambiguously locate and reference this compound in literature and supplier catalogs.

Section 2: Physicochemical Properties

The physical properties of a compound dictate its behavior in different experimental settings, influencing choices in reaction setup, solvent selection, and purification methods. **1-Benzyloxy-2-iodoethane**

is typically a colorless to light yellow liquid, a state that is critical for handling and measuring volumes accurately.[1][4]

Core Physical Constants

The following table summarizes the key quantitative physical data for **1-Benzyloxy-2-iodoethane**. These values are crucial for experimental design, particularly for purification via vacuum distillation and for calculating molar equivalents.

Property	Value	Significance in the Lab
Appearance	Colorless to light yellow liquid[1][4]	Visual inspection provides a first-pass quality check. Darkening may indicate decomposition.
Boiling Point	83-87 °C at 0.5 Torr[1][4][5]	Essential for purification by vacuum distillation. The low pressure prevents decomposition at high temperatures.
Density	~1.598 g/cm ³ (Predicted)[1][4][5]	Necessary for converting between mass and volume. Its high density means it will form the lower layer in extractions with many less dense organic solvents.
Refractive Index (n ₂₀ /D)	1.578[1][4]	A quick and non-destructive method to assess the purity of the liquid compound.

Solubility and Stability

- **Solubility:** While specific quantitative data is not widely published, as an alkyl halide with a significant organic character, **1-Benzyloxy-2-iodoethane** is expected to be soluble in common organic solvents like diethyl ether, tetrahydrofuran (THF), dichloromethane, and ethyl acetate. Its solubility in water is expected to be very limited, a common characteristic for organic halides.[6][7] This differential solubility is fundamental for designing aqueous workup and extraction procedures.
- **Stability and Storage:** This compound is designated as light-sensitive.[1][4][8] Exposure to light can cause the cleavage of the carbon-iodine bond, leading to the formation of iodine and subsequent discoloration of the liquid to yellow or reddish-brown.[9] Therefore, it must be stored in an amber or opaque container, protected from light, and kept in a cool, dry, well-

ventilated place, typically at 2-8°C.^{[4][8]} It should be stored under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation from moisture and air.

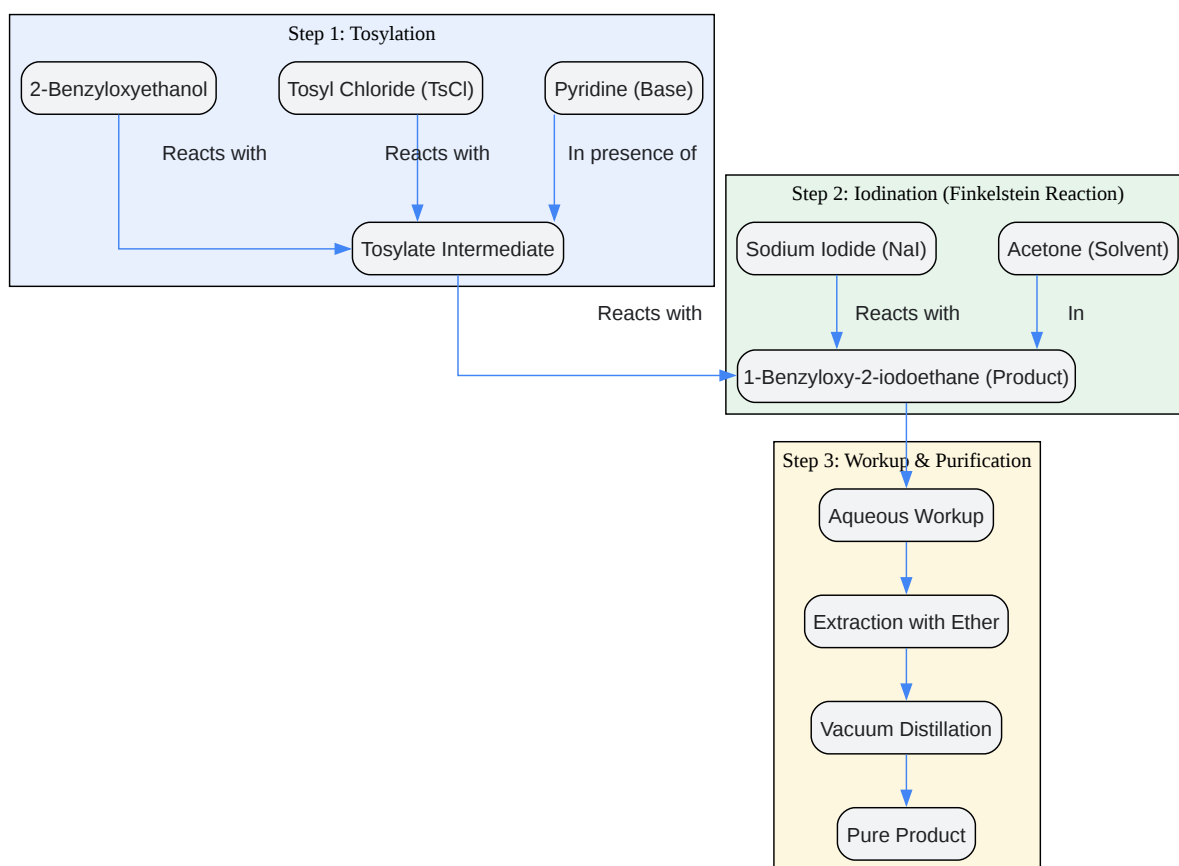
Section 3: Synthesis and Purification Protocol

The synthesis of **1-Benzyloxy-2-iodoethane** is a standard procedure in many organic chemistry labs, typically involving a Finkelstein-type reaction or direct iodination of the corresponding alcohol. The causality behind this common choice is the high nucleophilicity of the iodide ion and the excellent leaving group ability of tosylates or mesylates.

Common Synthetic Route: Iodination of 2-(Benzyloxy)ethyl Tosylate

A reliable method involves the conversion of 2-Benzyloxyethanol to a tosylate, followed by nucleophilic substitution with sodium iodide.

Experimental Workflow Diagram



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Caption: Workflow for the synthesis of **1-Benzyloxy-2-iodoethane**.

Detailed Step-by-Step Protocol

- **TLC Analysis:** Throughout the reaction, monitor progress using Thin Layer Chromatography (TLC) with a suitable solvent system (e.g., 20% Ethyl Acetate in Hexanes) to check for the consumption of the starting material and the appearance of the product spot.
- **Purity Verification:** After distillation, the purity of the final product should be confirmed by analytical techniques such as ^1H NMR, ^{13}C NMR, and measurement of the refractive index. The refractive index should match the literature value of 1.578.[4]

Section 4: Safety and Handling

1-Benzyloxy-2-iodoethane is classified as a toxic substance and requires careful handling in a controlled laboratory environment.[2]

GHS Hazard Information

- **Pictograms:**
 - Skull and Crossbones
 - Health Hazard
- **Signal Word:** Danger[2]
- **Hazard Statements:**
 - H301: Toxic if swallowed[2]
 - H311: Toxic in contact with skin[2]
 - H331: Toxic if inhaled[2]

Recommended Handling Procedures

- **Engineering Controls:** Always handle this chemical inside a certified chemical fume hood to avoid inhalation of vapors.[8][10] Facilities should be equipped with an eyewash station and a safety shower.[10]

- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[8]
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).[8]
 - Skin and Body Protection: A lab coat is mandatory. Ensure full skin coverage.[8]
- First Aid Measures:
 - Inhalation: Move the victim to fresh air immediately. Seek urgent medical attention.[8]
 - Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.[8]
 - Eye Contact: Rinse cautiously with water for several minutes.[8][10]
 - Ingestion: If swallowed, immediately call a poison center or doctor. Do NOT induce vomiting.[8]

Incompatible Materials

Avoid contact with strong oxidizing agents.[8]

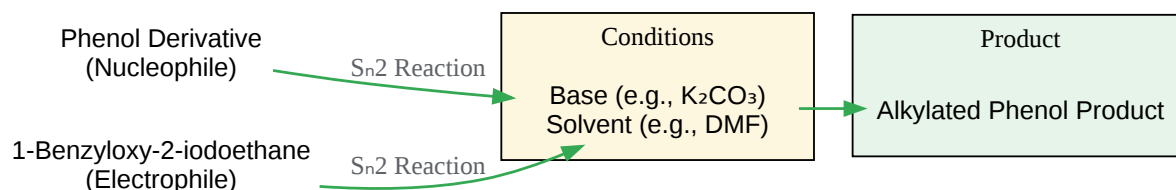
Section 5: Applications in Organic Synthesis

The utility of **1-Benzyloxy-2-iodoethane** stems from its ability to act as an electrophile in nucleophilic substitution reactions. It serves as a precursor for introducing the protected 2-hydroxyethyl group, which can be deprotected via hydrogenolysis in a later synthetic step.

Typical Reaction: Etherification

A common application is the O-alkylation of a phenol or alcohol to form a more complex ether, a key step in the synthesis of pharmaceutical compounds and other complex organic molecules.[1]

Reaction Scheme Diagram



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